

Safeguarding Your Research: A Comprehensive Guide to Handling Isopropyl Citrate

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Compound of Interest

Compound Name: *Isopropyl citrate*

Cat. No.: *B1581182*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Isopropyl citrate**, including detailed operational and disposal plans. By adhering to these procedural, step-by-step guidelines, you can mitigate risks and ensure the integrity of your research.

Essential Safety Protocols: Personal Protective Equipment (PPE)

When handling **Isopropyl citrate**, a comprehensive approach to personal safety is critical. The following personal protective equipment is mandatory to prevent exposure and ensure a safe working environment.

Eye and Face Protection:

- Wear tightly fitting safety goggles with side-shields that conform to EN 166 (EU) or NIOSH (US) standards.[\[1\]](#)[\[2\]](#)

Skin Protection:

- Chemical-resistant, impervious clothing is required.[\[1\]](#)[\[2\]](#)

- Wear fire/flammable resistant clothing.[1][2]
- Handle with chemical impermeable gloves.[1][2] Always inspect gloves prior to use and wash and dry hands after handling.[2]

Respiratory Protection:

- In situations where exposure limits may be exceeded, or if irritation or other symptoms are experienced, a full-face respirator is necessary.[1][2]
- Ensure the use of NIOSH-approved respirators and follow OSHA's guidelines (29 CFR 1910.134) for respirator use.[3]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **Isopropyl citrate**.

Property	Value	Source
Molecular Formula	C ₉ H ₁₄ O ₇	[2]
Molecular Weight	234.2 g/mol	[2]
Melting Point/Freezing Point	-30°C (lit.)	[2]
Boiling Point	153°C (lit.)	[2]

Experimental Protocols: Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial for maintaining the stability of **Isopropyl citrate** and the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area.[1][2]
- Avoid contact with skin and eyes.[1][2]
- Prevent the formation of dust and aerosols.[2]

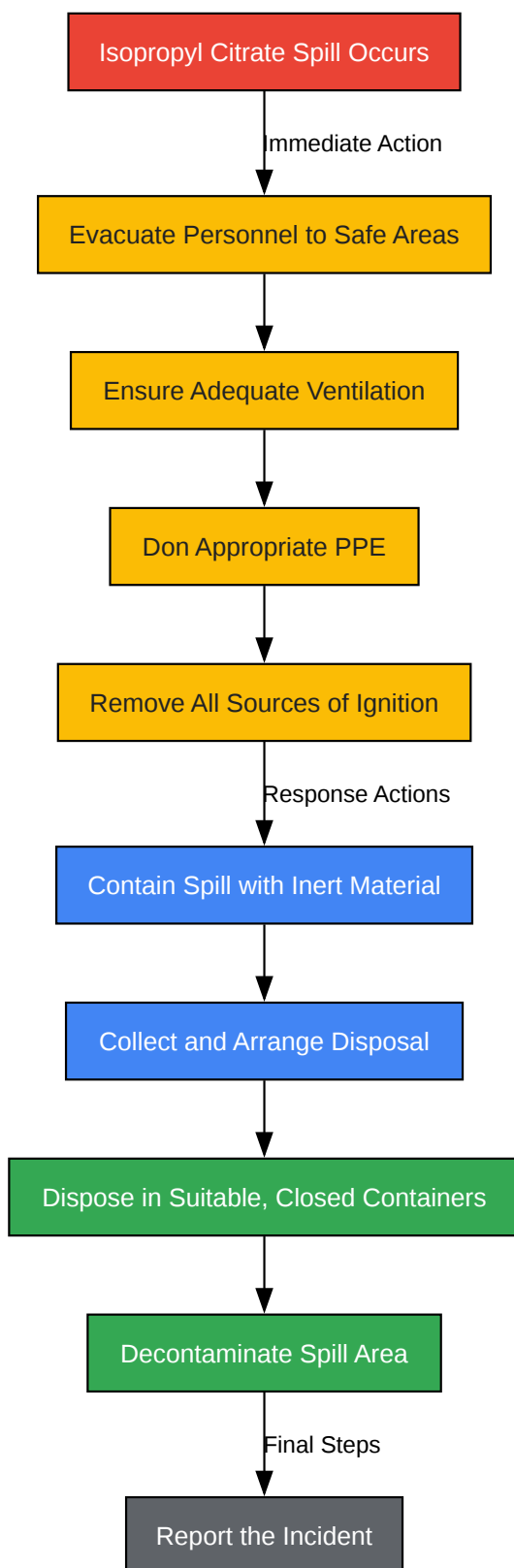
- Use non-sparking tools to prevent fire from electrostatic discharge.[\[2\]](#)
- Ground all metal parts of equipment to avoid ignition of vapors by static electricity discharge.
[\[4\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Store apart from foodstuff containers or incompatible materials.[\[2\]](#)

Isopropyl Citrate Spill Response Workflow

In the event of a spill, a clear and immediate response is critical to contain the situation and prevent exposure. The following workflow outlines the necessary steps.



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Caption: Workflow for handling an **Isopropyl citrate** spill.

Disposal Plan

Proper disposal of **Isopropyl citrate** is essential to prevent environmental contamination and comply with regulations.

- Collect waste material and arrange for disposal in accordance with appropriate laws and regulations.[1][2]
- Keep the chemical in suitable, closed containers for disposal.[1][2]
- Do not let the chemical enter drains, as discharge into the environment must be avoided.[1][2]
- Dispose of contents and containers in accordance with all local, regional, national, and international regulations.[6]

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